

Low-Temperature Synthesis of 1,3,5-Trioxanetrione: An Application Note and Protocol

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Compound of Interest

Compound Name: 1,3,5-Trioxanetrione

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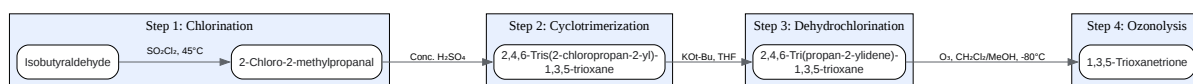
This document provides a detailed protocol for the low-temperature synthesis of **1,3,5-trioxanetrione**, a cyclic trimer of carbon dioxide. The synthesis is a four-step process culminating in an ozonolysis reaction at -80 °C.^{[1][2][3][4]} The final product is highly unstable at ambient temperatures, with a half-life of approximately 40 minutes at -40 °C, necessitating low-temperature handling and analysis.^{[1][2][3][4]}

Data Summary

The following table summarizes the key quantitative data associated with the synthesis of **1,3,5-trioxanetrione** and its intermediates.

Step	Reaction	Key Reagents	Temperature (°C)	Reaction Time	Yield (%)
1	Chlorination	Isobutyraldehyde, Sulfuryl chloride	45	4 h	37
2	Cyclotrimerization	2-Chloro-2-methylpropanal, Conc. H ₂ SO ₄	Ice bath	-	-
3	Dehydrochlorination	2,4,6-Tris(2-chloropropan-2-yl)-1,3,5-trioxane, KOt-Bu, THF	0 to RT	15 min at 0°C, then warm to RT	71
4	Ozonolysis	2,4,6-Tri(propan-2-ylidene)-1,3,5-trioxane, O ₃ , CH ₂ Cl ₂ /MeOH	-80	-	64

Experimental Workflow



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Caption: Four-step synthesis of **1,3,5-Trioxanetrione**.

Experimental Protocols

Step 1: Synthesis of 2-Chloro-2-methylpropanal

- To a reaction vessel, add isobutyraldehyde.
- Slowly add sulfuryl chloride to the isobutyraldehyde.
- Heat the reaction mixture to 45 °C and stir for 1.5 hours.
- Continue stirring at room temperature for an additional 2.5 hours.
- Purify the crude product by vacuum distillation (95 °C, 115 mmHg) to obtain 2-chloro-2-methylpropanal as a colorless liquid.^[1]

Step 2: Synthesis of 2,4,6-Tris(2-chloropropan-2-yl)-1,3,5-trioxane

- In a round-bottom flask equipped with a stir bar, add 2-chloro-2-methylpropanal (aldehyde 4).
- With vigorous stirring, add concentrated H₂SO₄ dropwise until a precipitate forms.
- Pour the suspension into ice-cold water (approximately 50 mL).
- Break up any large chunks of solid material.
- Filter the suspension under vacuum and wash thoroughly with water.
- Resuspend the solid in a 2:1 mixture of ethanol and ice-cold water, followed by vacuum filtration to remove any colored impurities.^[1]

Step 3: Synthesis of 2,4,6-Tri(propan-2-ylidene)-1,3,5-trioxane

- In a glovebox under a dry argon atmosphere, charge a 100 mL Schlenk flask with potassium tert-butoxide (KOt-Bu).
- Remove the flask from the glovebox and connect it to a Schlenk line under argon.

- Add dry tetrahydrofuran (THF, 35 mL) via syringe and cool the mixture to 0 °C in an ice bath.
- Slowly add a solution of 2,4,6-tris(2-chloropropan-2-yl)-1,3,5-trioxane (3a) dissolved in dry THF (10 mL) to the cooled reaction mixture.
- Stir the mixture for 15 minutes at 0 °C.
- Remove the ice bath and allow the mixture to warm to room temperature.
- The crude product can be purified by vacuum distillation (10 mmHg at 185 °C) to yield the title compound as a colorless liquid.[2]

Step 4: Low-Temperature Synthesis of 1,3,5-Trioxanetrione

- Dissolve 2,4,6-tri(propan-2-ylidene)-1,3,5-trioxane in a 1:1 mixture of methanol (CH₃OH) and dichloromethane (CH₂Cl₂).
- Cool the solution to -80 °C.
- Bubble ozone (O₃) through the solution at -80 °C until the reaction is complete.
- The resulting **1,3,5-trioxanetrione** is detected in solution at temperatures between -80 to -40 °C.[1][2][3]

Product Characterization and Stability

The formation and decomposition of **1,3,5-trioxanetrione** can be monitored by ¹³C NMR and in situ mid-FTIR spectroscopy.[1][2][3] The compound is stable at ambient pressures but decomposes quantitatively to carbon dioxide above -40 °C.[1] It has a reported half-life of 40 minutes at -40 °C in a 1:1 CH₃OH:CH₂Cl₂ solution.[1][2][4]

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